

An In-depth Technical Guide to 4-Nitrodiazoaminobenzene

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Compound of Interest

Compound Name: 4-Nitrodiazoaminobenzene

Cat. No.: B081726

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This technical guide provides a comprehensive overview of **4-Nitrodiazoaminobenzene**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's core physicochemical properties, synthesis protocols, potential applications, and essential safety information.

Core Compound Data

The fundamental quantitative data for **4-Nitrodiazoaminobenzene** are summarized below, providing a quick reference for its key properties.

Property	Value	Reference
Molecular Formula	C12H10N4O2	[1]
Molecular Weight	242.237 g/mol	[1]
CAS Number	13113-75-2	[1][2]
Melting Point	137 °C	[1]
Boiling Point	397.3 °C at 760 mmHg	[1]
Density	1.28 g/cm ³	[1]
LogP	4.30180	[1]
Synonyms	p-Nitrodiazoaminobenzene, 1-(4-Nitrophenyl)-3-phenyltriazene, N-[(4-nitrophenyl)diazenyl]aniline	[1]

Experimental Protocols: Synthesis

The synthesis of diazoamino compounds and related azo dyes typically involves a two-step process: diazotization of a primary aromatic amine followed by a coupling reaction. The following is a generalized protocol based on the synthesis of structurally similar compounds.[3]

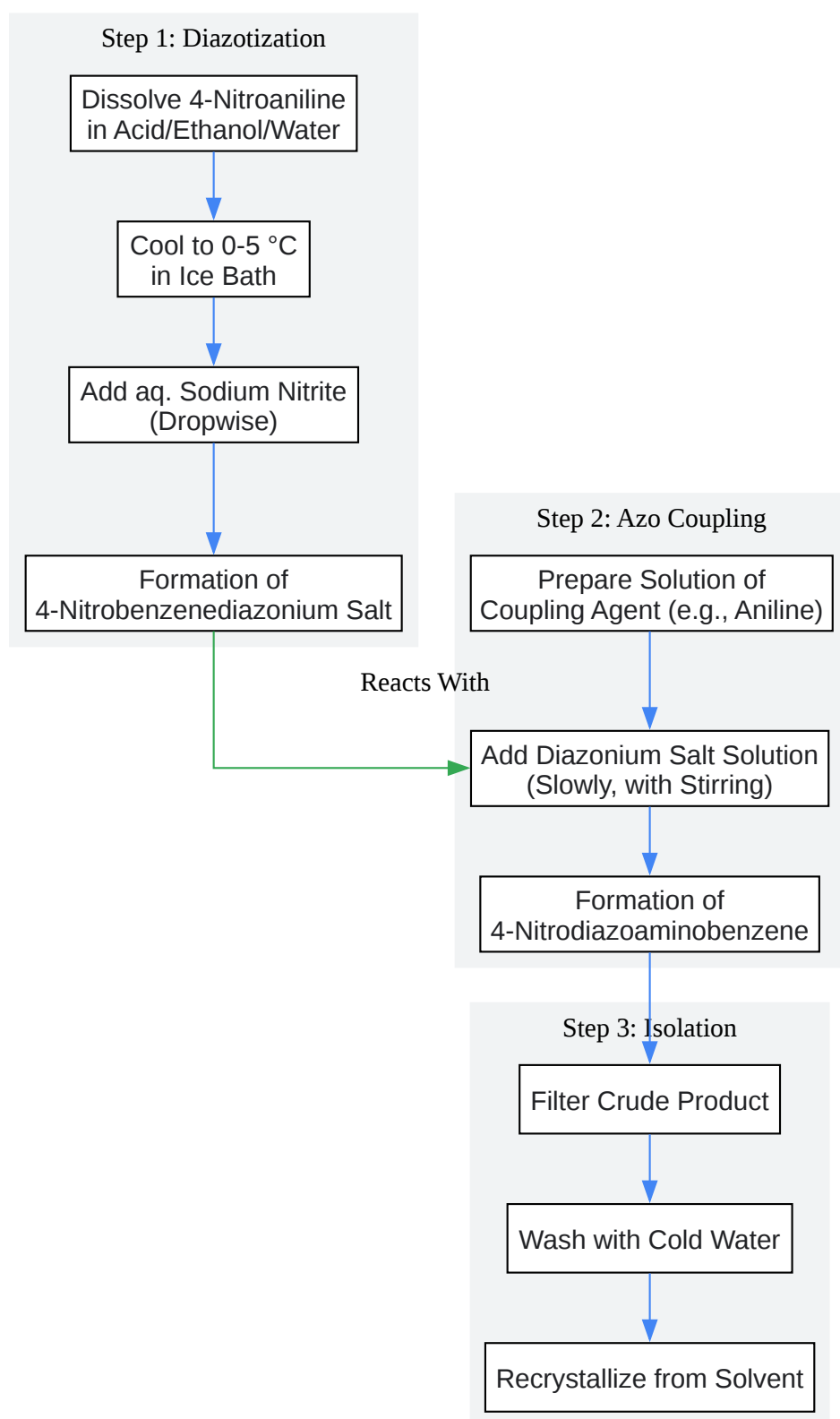
Objective: To synthesize a diazoamino compound via diazotization and coupling.

Materials:

- Starting Amine: 4-nitroaniline[3]
- Coupling Agent: Aniline or other suitable aromatic compound
- Reagents: Sodium nitrite (NaNO₂), Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄), Ethanol, Water
- Equipment: Beakers, magnetic stirrer, ice bath, filtration apparatus

Methodology:

- Diazotization of 4-Nitroaniline:
 - Dissolve a specific molar amount of 4-nitroaniline in a mixture of acid (e.g., sulfuric acid), ethanol, and distilled water.[3]
 - Cool the solution to 0-5 °C in an ice bath with continuous stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the amine solution. Maintain the temperature below 5 °C to ensure the stability of the resulting diazonium salt.
 - The formation of the 4-nitrobenzenediazonium salt marks the completion of the diazotization step.[4]
- Azo Coupling:
 - In a separate vessel, dissolve the coupling agent (e.g., aniline) in an appropriate solvent.
 - Cool the solution of the coupling agent in an ice bath.
 - Slowly add the cold diazonium salt solution from Step 1 to the solution of the coupling agent with vigorous stirring.
 - Maintain a low temperature and appropriate pH to facilitate the electrophilic substitution reaction, forming the triazene linkage.
 - The reaction progress can be monitored by observing the formation of a colored precipitate.
- Isolation and Purification:
 - Once the reaction is complete, the solid product is isolated by filtration.
 - Wash the crude product with cold water to remove any unreacted salts and acids.
 - The product can be further purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to yield the final **4-Nitrodiazoaminobenzene** product.



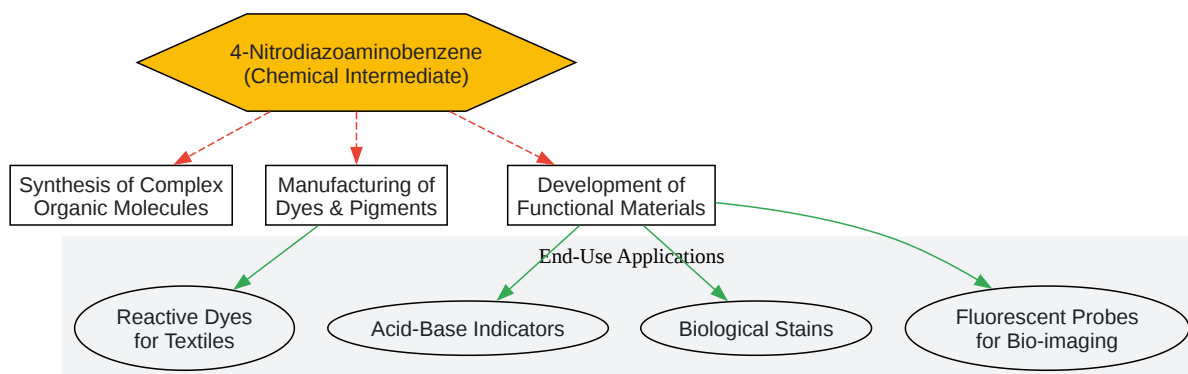
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*A generalized workflow for the synthesis of **4-Nitrodiazoaminobenzene**.*

Applications in Research and Development

While specific applications for **4-Nitrodiazoaminobenzene** are specialized, its structural class—azo compounds—is of significant interest in various scientific fields. Its utility is primarily as a chemical intermediate or a functional molecule.

- **Chemical Synthesis:** The primary application of compounds like 4-Nitroaniline, a precursor, is in the industrial synthesis of other important chemicals, particularly as a precursor to p-phenylenediamine, a key component in dye manufacturing.[5] Azo compounds are foundational in creating a wide range of organic molecules.[3]
- **Dyes and Indicators:** Azo compounds are well-known for their chromophoric properties. They are widely used in the synthesis of reactive dyes for various fibers, including silk, wool, and cotton.[6] Their color is often pH-sensitive, making them suitable for use as acid-base indicators in titrations and as staining agents in biological research.[7]
- **Biological Probes:** The core structure can be modified to develop specialized molecules for biomedical research. For instance, related nitro-aromatic compounds like 4-Nitro-7-(1-piperazinyl)-2,1,3-benzoxadiazole (NBD-PZ) have been successfully used as fluorescent probes to visualize lysosomes in living cells, highlighting the potential for developing new bio-imaging tools from this chemical family.[8]



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Logical relationships of 4-Nitrodiazoaminobenzene's potential applications.

Safety and Handling

Proper handling of **4-Nitrodiazoaminobenzene** and its precursors is crucial due to their potential hazards.

- General Precautions: Use only under a chemical fume hood to avoid inhalation of dust.[9] Avoid contact with skin, eyes, and clothing.[10] Do not eat, drink, or smoke when using this product. Wash hands and face thoroughly after handling.[10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield.[11]
 - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[11]
 - Respiratory Protection: In case of dust formation, use a NIOSH-approved dust respirator. [11]
- Hazard Identification:
 - May cause skin and serious eye irritation.[10]
 - Related compounds may cause an allergic skin reaction.
 - Precursors like 4-Nitroaniline are toxic if inhaled, ingested, or absorbed through the skin. [5]
 - Some related nitro-aromatic compounds are suspected of causing cancer or genetic defects.[11]
- Storage: Store in a cool, dark, and dry place.[10] Keep the container tightly closed and store away from incompatible materials such as strong oxidizing agents and strong bases.[10][11]
- First Aid Measures:

- If on Skin: Wash off immediately with plenty of water. If irritation occurs, seek medical attention.[10]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention if irritation persists.[10]
- If Inhaled: Remove victim to fresh air and keep at rest. Seek medical attention if symptoms occur.[9]
- If Swallowed: Rinse mouth and immediately call a poison center or doctor.

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